

Personal protective equipment for handling Gly6 hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gly6 hydrochloride

Cat. No.: B12414846

[Get Quote](#)

Essential Safety and Handling Guide for Gly6 Hydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Gly6 hydrochloride**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

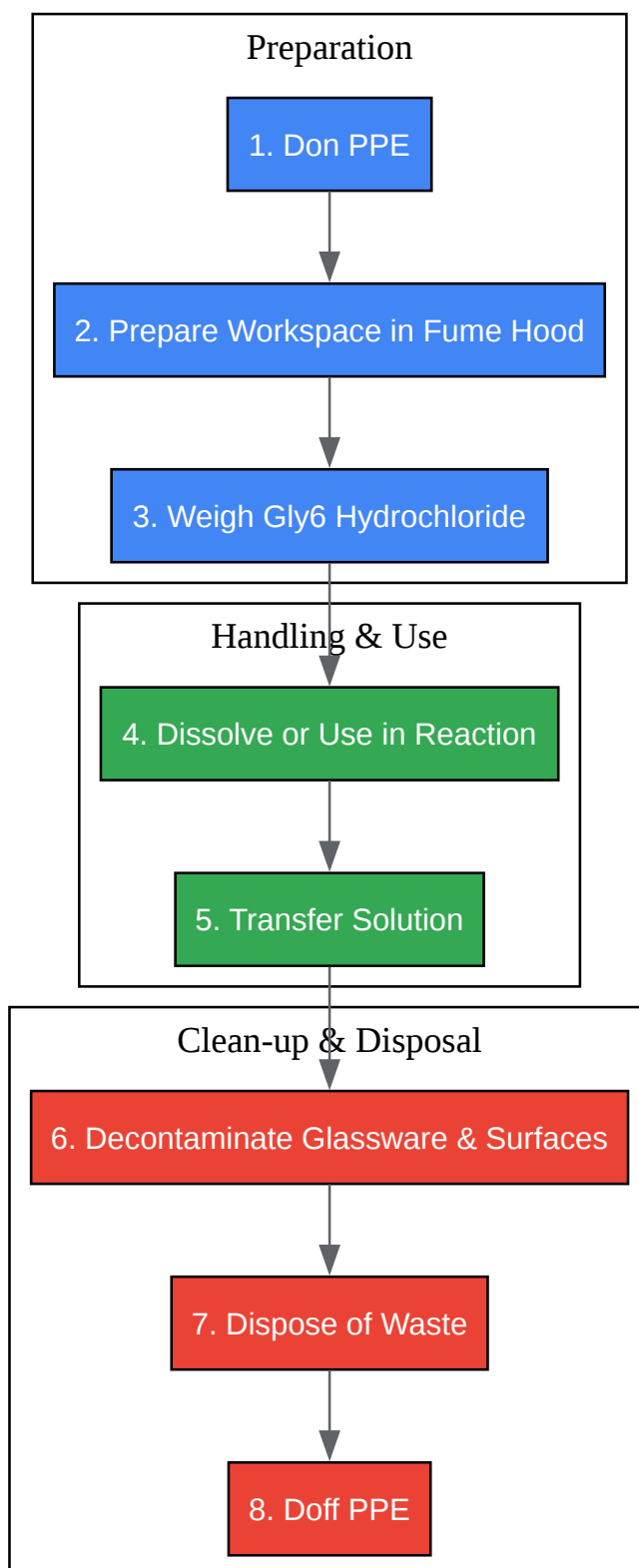
I. Personal Protective Equipment (PPE)

When handling **Gly6 hydrochloride**, a comprehensive PPE strategy is mandatory to prevent exposure. The following table summarizes the required equipment.

Protection Level	Equipment	Specifications & Use Case
Primary Engineering Control	Chemical Fume Hood	Use whenever handling the solid compound to minimize inhalation of dust particles.
Eye & Face Protection	Safety Goggles & Face Shield	Wear chemical safety goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[1] A face shield should be used in conjunction with goggles when there is a risk of splashing.
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are a suitable option, offering protection against bases, oils, and many solvents.[2] Always inspect gloves for integrity before use and dispose of them after handling the compound.[3]
Body Protection	Laboratory Coat & Protective Clothing	A standard laboratory coat should be worn. For larger quantities or when there is a significant risk of spillage, chemical-resistant overalls or an apron are recommended.[4]
Respiratory Protection	NIOSH-approved Respirator	A respirator is necessary if working outside of a fume hood or if dust generation is unavoidable.[5] The type of respirator should be selected based on the potential concentration of airborne particles.

II. Operational Plan: Safe Handling Procedure

The following workflow outlines the step-by-step process for safely handling **Gly6 hydrochloride** from preparation to clean-up.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Gly6 Hydrochloride**.

III. Experimental Protocols

Due to the broad research applications of **Gly6 hydrochloride**, specific experimental protocols will vary. The mode of action of similar compounds has been studied, for instance, in the context of bacteriolytic agents where cleavage of hexaglycine is observed. Researchers should consult relevant literature for detailed methodologies related to their specific application. The primary focus of this document is to ensure the safe handling of the compound regardless of the experimental context.

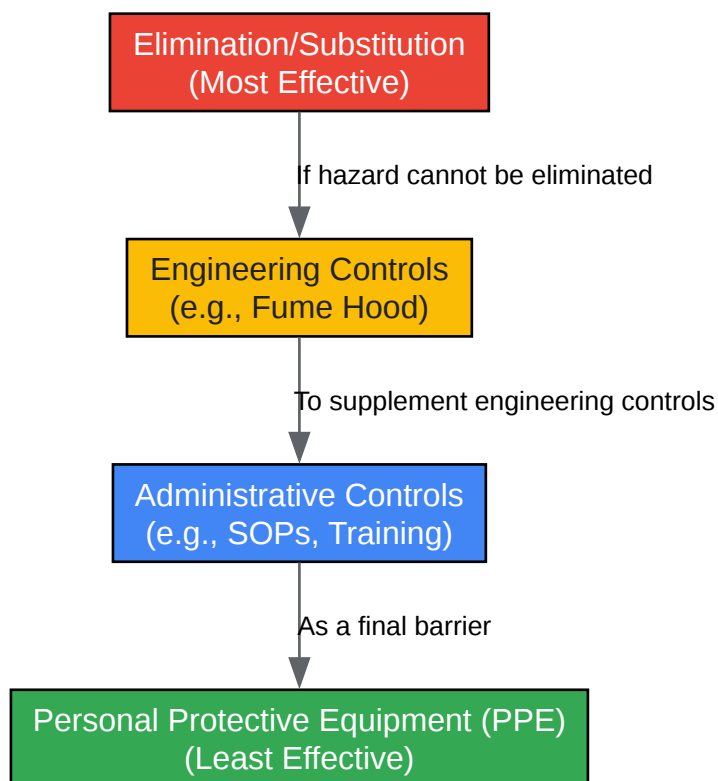
IV. Disposal Plan

Proper disposal of **Gly6 hydrochloride** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Characterization:** **Gly6 hydrochloride** is a corrosive, acidic, organic solid. All waste containing this compound should be treated as hazardous chemical waste.
- **Container Disposal:** Empty containers may contain residual dust and should be decontaminated or disposed of as hazardous waste. Do not reuse empty containers.
- **Waste Collection:**
 - **Solid Waste:** Collect any spilled solid or unused material in a clearly labeled, sealed container.
 - **Liquid Waste:** Solutions of **Gly6 hydrochloride** should be collected in a designated, labeled hazardous waste container. Do not pour down the drain.
- **Disposal Procedure:** All waste must be disposed of through an approved waste disposal plant. Follow all local, state, and federal regulations for hazardous waste disposal.

V. Hazard Control Hierarchy

The following diagram illustrates the logical relationship of controls to minimize exposure to **Gly6 hydrochloride**, from the most effective to the least effective measures.



[Click to download full resolution via product page](#)

Caption: Hierarchy of Controls for Chemical Hazards.

VI. Quantitative Data Summary

The following table summarizes key quantitative data for **Gly6 hydrochloride**.

Property	Value	Reference
Molecular Formula	C ₂ H ₅ NO ₂ ·HCl	
Molecular Weight	111.53 g/mol	
Melting Point	173 - 177 °C	
Decomposition Temperature	201 °C	
pH	1.0 - 2.0 (100 g/L aqueous solution at 20°C)	

By implementing these safety protocols, researchers can minimize the risks associated with handling **Gly6 hydrochloride** and ensure a safe and productive research environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. hsa.ie [hsa.ie]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 5. spectrumchemical.com [spectrumchemical.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Gly6 hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12414846#personal-protective-equipment-for-handling-gly6-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com